

Application Notes and Protocols for GSPT1 Degradar-5 in Cell Culture

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Compound of Interest

Compound Name: GSPT1 degrader-5

Cat. No.: B12375798

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Introduction

GSPT1 degrader-5 is a potent molecular glue that induces the degradation of the G1 to S phase transition 1 (GSPT1) protein.[1] Like other GSPT1 degraders, it functions by hijacking the E3 ubiquitin ligase Cereblon (CRBN), bringing it into proximity with GSPT1. This induced proximity leads to the ubiquitination and subsequent proteasomal degradation of GSPT1.[2][3] The depletion of GSPT1, a key translation termination factor, has been shown to be cytotoxic to cancer cells, making it an attractive therapeutic target.[4][5] This document provides detailed protocols for the use of **GSPT1 degrader-5** in cell culture experiments, based on established methods for similar GSPT1-targeting molecular glues such as CC-885 and CC-90009.

Data Presentation

The following tables summarize the quantitative data for **GSPT1 degrader-5** and other relevant GSPT1 degraders.

Table 1: In Vitro Degradation Potency of GSPT1 Degraders

Compound	Type	DC50 (nM)	Cell Line	Citation
GSPT1 degrader-5	Molecular Glue	144	Not Specified	[1]
CC-885	Molecular Glue	~10-100	MV4-11	[6]
CC-90009	Molecular Glue	~10-100	MV4-11	[6]

DC50: Half-maximal degradation concentration.

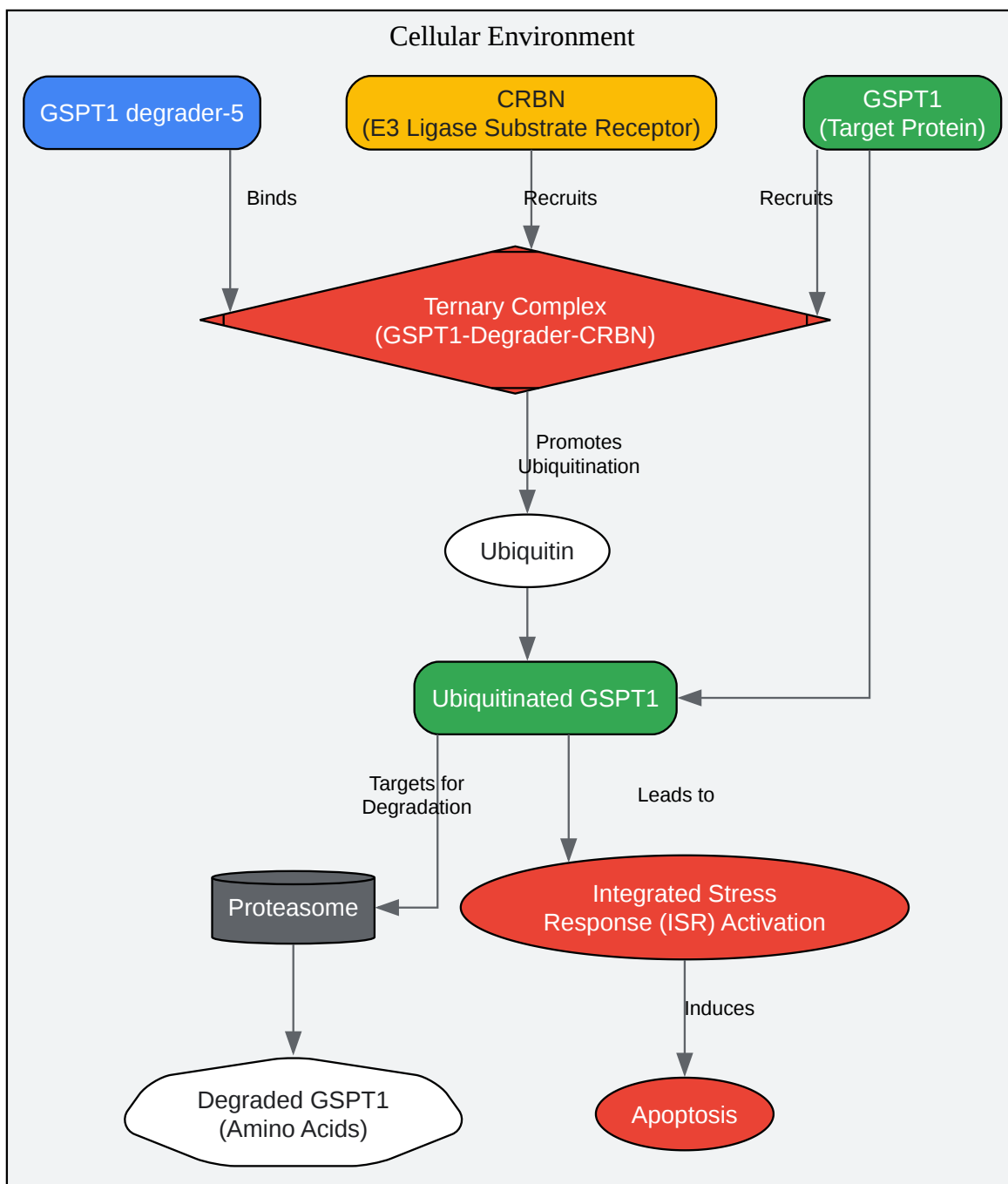
Table 2: Anti-proliferative Activity of GSPT1 Degraders

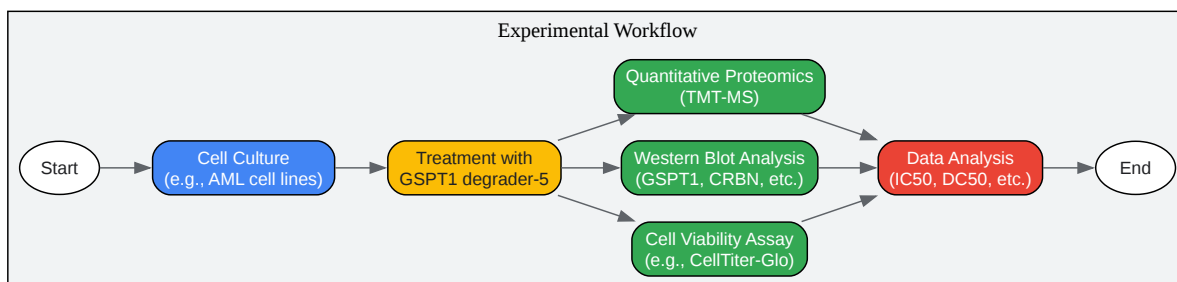
Compound	Cell Line	IC50 (nM)	Citation
CC-885	HL-60	3	[5]
CC-885	KG-1	<1000	[7]
CC-885	THLE-2	>1000	[7]
CC-90009	KG-1	~3-75	[8]
CC-90009	MOLM-13	<10	[6]
CC-90009	OCI-AML2	<10	[6]
CC-90009	U937	<10	[6]

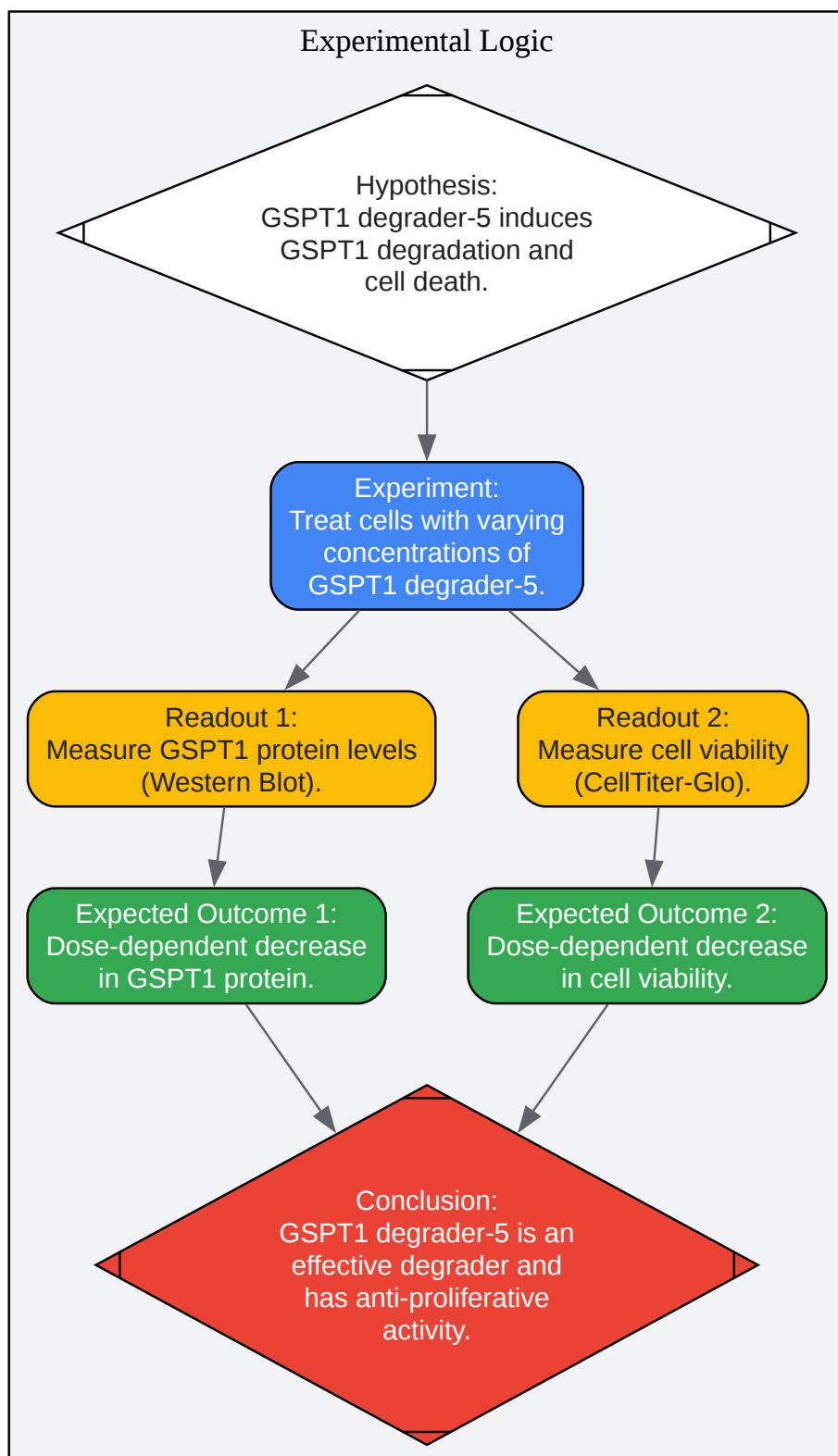
IC50: Half-maximal inhibitory concentration.

Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the mechanism of action of **GSPT1 degrader-5** and a typical experimental workflow for its characterization in cell culture.







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